

Commercial availability and purity of research-grade Bis(cyanopropyl)dichlorosilane.

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Compound of Interest

Compound Name: *Bis(cyanopropyl)dichlorosilane*

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Technical Guide: Research-Grade Bis(cyanopropyl)dichlorosilane

This technical guide provides an in-depth overview of research-grade

Bis(cyanopropyl)dichlorosilane, focusing on its commercial availability, purity, synthesis, and applications, particularly for researchers, scientists, and drug development professionals.

Commercial Availability and Purity

Bis(cyanopropyl)dichlorosilane is a specialized chemical primarily used in the preparation of highly polar stationary phases for chromatography. It is commercially available from a number of chemical suppliers.

Table 1: Commercial Availability of **Bis(cyanopropyl)dichlorosilane**

Supplier	Product Name	CAS Number	Purity	Notes
Gelest, Inc.	BIS(CYANOPROPYL)DICHLOROSILANE	1071-17-6	95% ^[1]	A leading supplier of silanes and silicones.
Alfa Chemistry	Bis(3-Cyanopropyl)Dichlorosilane	1071-17-6	Not specified	Listed as a catalog item.
CymitQuimica	BIS(CYANOPROPYL)DICHLOROSILANE	1071-17-6	95%	European supplier.

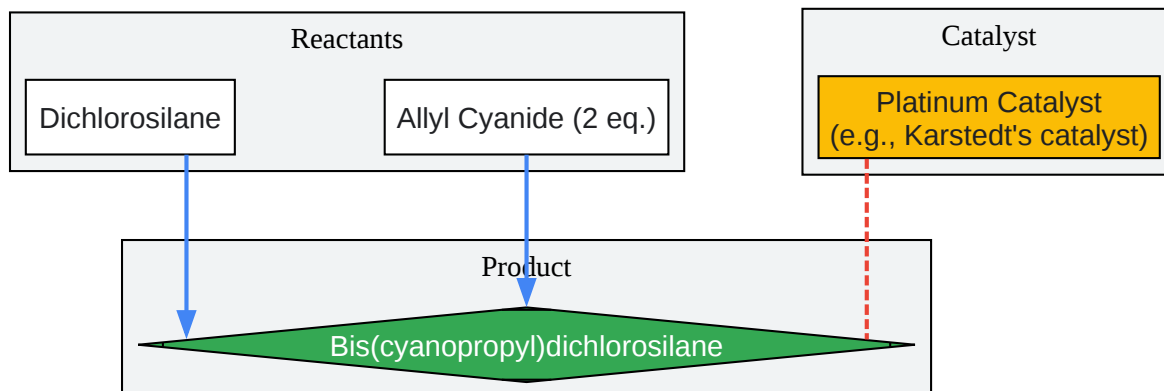
The typical purity for research-grade **Bis(cyanopropyl)dichlorosilane** is 95%^[1]. Impurities may include starting materials from the synthesis or byproducts of side reactions. For highly sensitive applications, further purification may be necessary.

Synthesis of Bis(cyanopropyl)dichlorosilane

The primary method for synthesizing **Bis(cyanopropyl)dichlorosilane** is the hydrosilylation of allyl cyanide with dichlorosilane. This reaction involves the addition of the silicon-hydrogen bond of dichlorosilane across the carbon-carbon double bond of allyl cyanide.

Signaling Pathway of Synthesis

The synthesis reaction can be visualized as a direct addition reaction catalyzed by a platinum complex.



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Caption: Synthesis of **Bis(cyanopropyl)dichlorosilane** via hydrosilylation.

Experimental Protocol: Synthesis

The following is a representative experimental protocol for the synthesis of **Bis(cyanopropyl)dichlorosilane**.

Materials:

- Dichlorosilane (H_2SiCl_2)
- Allyl cyanide ($\text{CH}_2=\text{CHCH}_2\text{CN}$)
- Karstedt's catalyst (a platinum(0) complex)
- Anhydrous toluene (solvent)
- Inert gas (e.g., Argon or Nitrogen)

Procedure:

- A flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, a condenser, and an inert gas inlet is charged with dichlorosilane and anhydrous

toluene under an inert atmosphere.

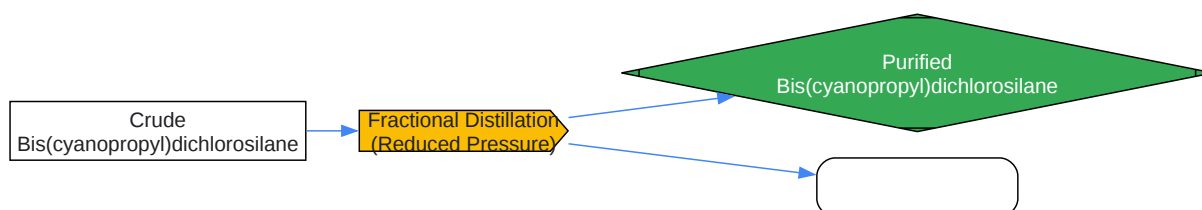
- The solution is cooled in an ice bath.
- A solution of allyl cyanide in anhydrous toluene is added dropwise to the stirred solution of dichlorosilane. An excess of allyl cyanide is typically used.
- A catalytic amount of Karstedt's catalyst is added to the reaction mixture.
- The reaction mixture is allowed to slowly warm to room temperature and then heated to a moderate temperature (e.g., 60-80 °C) for several hours to ensure the completion of the reaction. The progress of the reaction can be monitored by techniques such as Gas Chromatography (GC) or Nuclear Magnetic Resonance (NMR) spectroscopy.
- Upon completion, the solvent and any excess volatile reactants are removed under reduced pressure.

Purification of Bis(cyanopropyl)dichlorosilane

The crude product obtained from the synthesis typically requires purification to remove the catalyst, unreacted starting materials, and any byproducts. Fractional distillation under reduced pressure is the most common method for purifying chlorosilanes.

Experimental Workflow for Purification

The purification process involves the separation of the desired product from impurities based on differences in their boiling points.



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Caption: Purification workflow for **Bis(cyanopropyl)dichlorosilane**.

Experimental Protocol: Purification

Apparatus:

- A fractional distillation apparatus suitable for vacuum distillation.
- Heating mantle and temperature controller.
- Vacuum pump and pressure gauge.

Procedure:

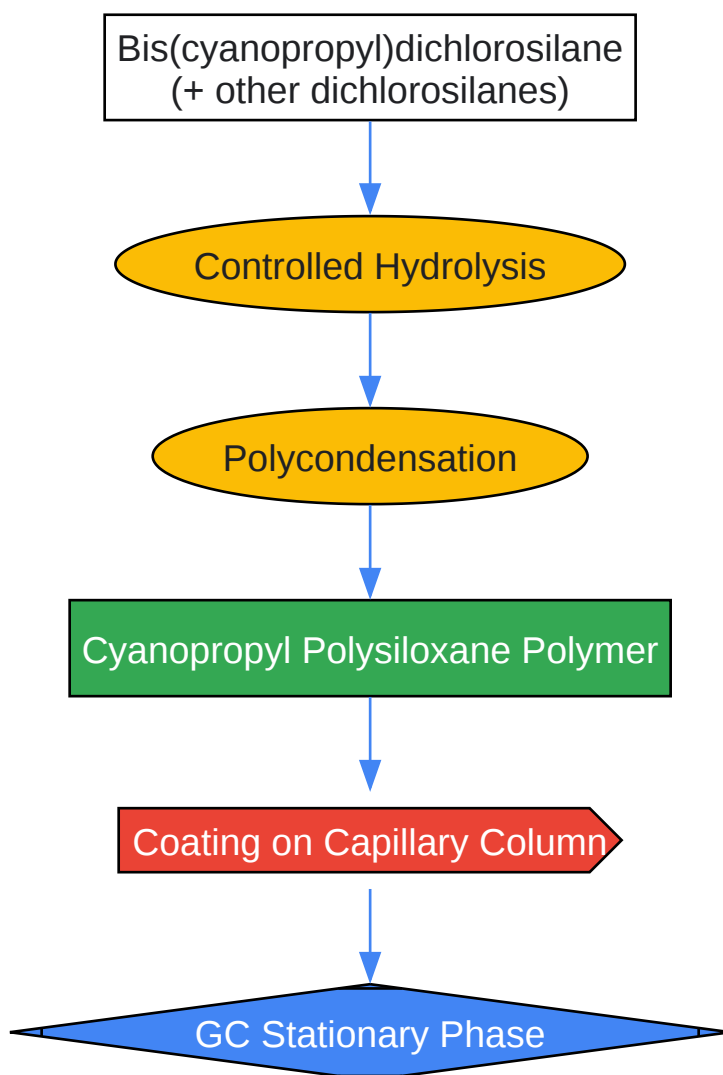
- The crude **Bis(cyanopropyl)dichlorosilane** is transferred to the distillation flask.
- The system is carefully evacuated to the desired pressure.
- The distillation flask is heated gently to initiate boiling.
- The temperature of the vapor is monitored at the still head. Fractions are collected at different temperature ranges.
- The fraction corresponding to the boiling point of **Bis(cyanopropyl)dichlorosilane** is collected as the purified product. The boiling point of **Bis(cyanopropyl)dichlorosilane** is approximately 173-177 °C at 1 mmHg.
- The purity of the collected fractions should be verified by analytical techniques such as GC-MS or NMR.

Application in Gas Chromatography Stationary Phase Preparation

Bis(cyanopropyl)dichlorosilane is a key precursor for the synthesis of cyanopropyl-functionalized polysiloxane stationary phases used in gas chromatography. These stationary phases are highly polar and are particularly effective for the separation of polar compounds, such as fatty acid methyl esters (FAMES).

Logical Relationship in Stationary Phase Preparation

The preparation of a GC stationary phase involves the hydrolysis and subsequent polymerization of **Bis(cyanopropyl)dichlorosilane**, often with other dichlorosilanes to achieve the desired polarity and thermal stability.



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Caption: Preparation of a cyanopropyl polysiloxane GC stationary phase.

Experimental Protocol: Stationary Phase Preparation

The following is a generalized protocol for the preparation of a cyanopropyl polysiloxane stationary phase.

Materials:

- Purified **Bis(cyanopropyl)dichlorosilane**
- Other dichlorosilane monomers (e.g., dimethyldichlorosilane for tuning polarity)
- Deionized water
- An appropriate organic solvent (e.g., toluene)
- A capillary column for coating

Procedure:

- A precise mixture of **Bis(cyanopropyl)dichlorosilane** and other dichlorosilane monomers is dissolved in an anhydrous organic solvent under an inert atmosphere.
- A controlled amount of water is slowly added to the solution to initiate hydrolysis of the chloro-silane bonds, forming silanols.
- The reaction mixture is stirred to promote polycondensation of the silanols, leading to the formation of a polysiloxane polymer. The viscosity of the solution will increase as the polymer chains grow.
- The resulting polymer solution is then used to coat the inner surface of a fused silica capillary column using dynamic or static coating methods.
- After coating, the column is conditioned by heating it under a flow of inert gas to remove any residual solvent and to cross-link and stabilize the stationary phase.

This guide provides a foundational understanding of the properties, synthesis, and applications of research-grade **Bis(cyanopropyl)dichlorosilane**. Researchers should always refer to safety data sheets and conduct their own risk assessments before handling this chemical. The provided experimental protocols are illustrative and may require optimization based on specific laboratory conditions and desired outcomes.

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References

- 1. BIS(CYANOPROPYL)DICHLOROSILANE | [gelest.com]
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